

A Technical Guide to Research-Grade Solvent Red 195: Sourcing, Properties, and Applications

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Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **Solvent Red 195**, a synthetic dye with emerging applications in research. While traditionally used in industrial settings for coloring plastics and fibers, its fluorescent properties suggest potential for use in biological imaging and as a molecular probe. This document details commercially available sources of research-grade **Solvent Red 195**, its key physicochemical properties, and provides generalized experimental protocols for its application in a research setting.

Commercial Suppliers of Research-Grade Solvent Red 195

Identifying suppliers offering "research-grade" **Solvent Red 195** requires careful consideration of purity and available documentation. While many suppliers cater to industrial needs, several provide products with the high purity suitable for research applications. Researchers should always request a certificate of analysis (CoA) to verify the purity and identity of the compound.

Table 1: Commercial Suppliers of **Solvent Red 195**

Supplier	Product Name(s)	CAS Number	Notes
MedchemExpress	Solvent red 195	72968-71-9	Marketed as a fluorescent dye for research use only.[1]
BOC Sciences	Solvent Red 195	164251-88-1	States use in transparent coloring of plastics and polystyrene.[2]
Colorants Chem Pvt. Ltd.	Solvent Red 195 Dyes	164251-88-1	Manufacturer and exporter.[2]
LANXESS	Macrolex® Red B	164251-88-1	High-performance soluble azo dye for engineering plastics.[3]
Baoxu Chemical	Solvent Red 195	164251-88-1	Provides Technical Data Sheets (TDS) and Material Safety Data Sheets (MSDS).[4]
HUPC GLOBAL CHEMICAL	Transparence Red BBR	-	States good heat resistance and light fastness.[5]
Emperor Chem	Transparent Red 2B, Fastol Red 2B	-	Mentions high thermal stability and brightness.[6]
Precise Color	Solvent Red 195	164251-88-1	Provides solubility data in various organic solvents.[7]
JADECHEM (NINGBO) CO.,LTD.	Solvent Red 195	164251-88-1	Describes it as an Azo and Anthraquinone dye.

RSDC Industries Pvt. Ltd.	Solvent Red 195	-	Manufacturer of high-performance dyes.[8]
Ranbar	Ranbar Red 2B	-	High-performance monoazo solvent dye. [9]

Note: The CAS number for **Solvent Red 195** can vary in supplier documentation. Researchers should verify the specific CAS number associated with the product they are purchasing.

Physicochemical and Photophysical Properties

Understanding the properties of **Solvent Red 195** is crucial for its effective application in research. The following tables summarize key data gathered from various supplier technical data sheets.

Table 2: General and Physicochemical Properties of **Solvent Red 195**

Property	Value	Source(s)
Appearance	Red to Bluish-Red Powder	[2][7][10]
Molecular Formula	C22H12N2O	[11]
Molecular Weight	320.34 g/mol	[11]
Melting Point	210 - 216 °C	[2][3][10]
Density	~0.39 - 1.29 g/cm ³	[2][3][10]
Heat Resistance	Up to 300 °C (in PS)	[2][10]
Light Fastness	7-8 (on a scale of 1-8)	[2][10]

Table 3: Solubility of **Solvent Red 195** in Organic Solvents (at 20°C)

Solvent	Solubility (g/L)	Source(s)
Dichloromethane	37.1	[7] [10]
Methylbenzene (Toluene)	2.7	[2] [7] [10]
Acetone	1.4	[2] [7] [10]
Butyl Acetate	1.3	[2] [7] [10]
Ethyl Alcohol	0.8	[7] [10]
Water	Insoluble	[2]

Table 4: Photophysical Properties of **Solvent Red 195**

Property	Value	Notes	Source(s)
Fluorescence	Emits red fluorescence under UV light	Potential for use as a fluorescent probe.	[12]
Maximum Absorption (λ_{max})	542 nm	In solution, as reported for Reactive Red 195.	[13] [14]

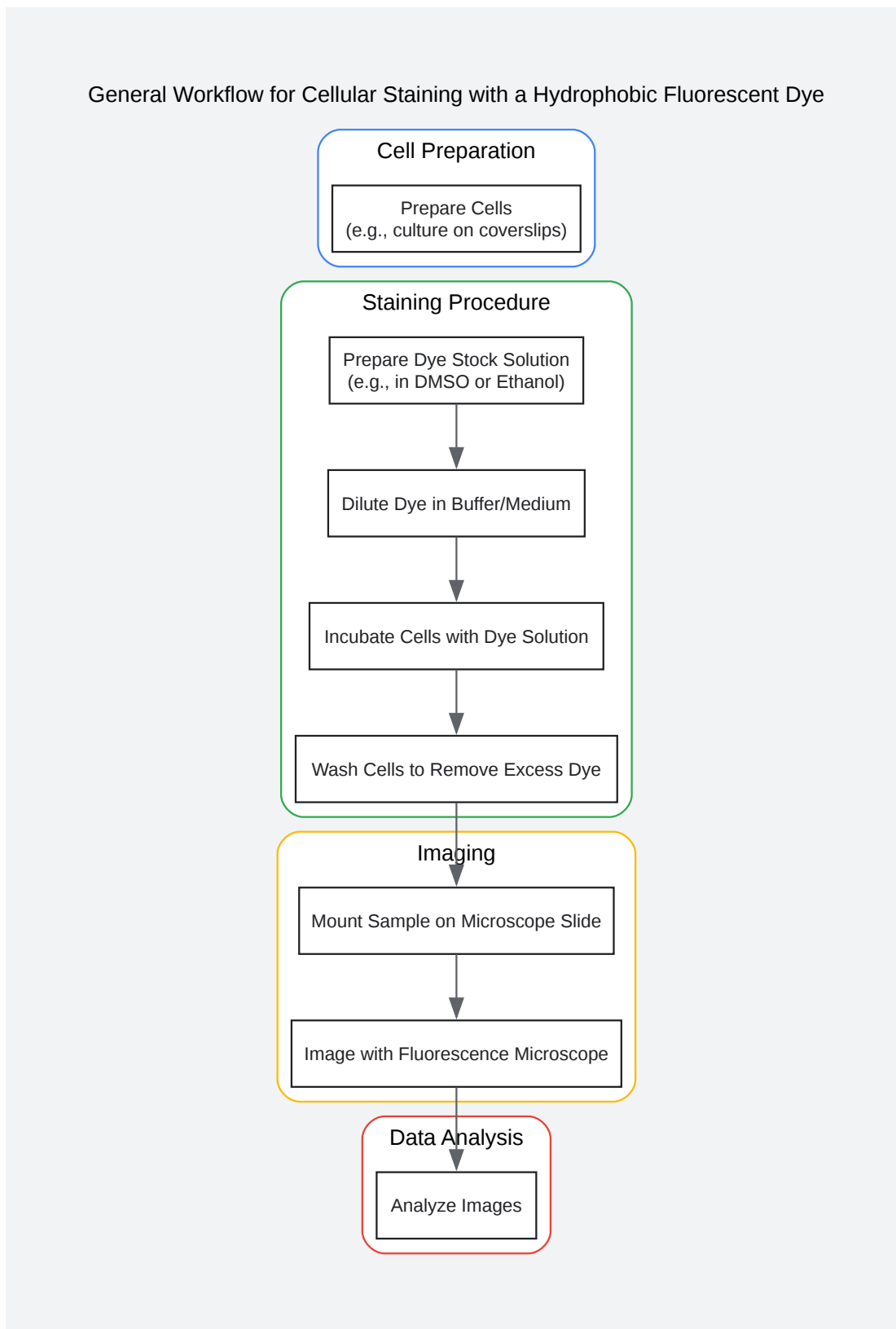
Note: Detailed photophysical data such as quantum yield and extinction coefficient are not readily available in the public domain and would likely require experimental determination.

Experimental Protocols for Research Applications

While specific, validated protocols for the use of **Solvent Red 195** in biological research are not widely published, its hydrophobic nature and fluorescent properties are similar to other dyes used for staining lipids and cellular membranes. The following are detailed, generalized protocols that can be adapted for **Solvent Red 195** in cellular imaging applications.

General Workflow for Cellular Staining with a Hydrophobic Fluorescent Dye

The following diagram outlines a typical workflow for staining live or fixed cells with a lipophilic dye like **Solvent Red 195**.



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Caption: A generalized workflow for staining cells with a hydrophobic fluorescent dye.

Detailed Protocol for Staining Lipid Droplets in Live Cells

This protocol is adapted from methods used for other neutral lipid stains and can serve as a starting point for using **Solvent Red 195** to visualize lipid droplets.

Materials:

- **Solvent Red 195**
- Dimethyl sulfoxide (DMSO), anhydrous
- Phosphate-buffered saline (PBS), pH 7.4
- Live cells cultured on glass-bottom dishes or coverslips
- Complete cell culture medium

Procedure:

- Preparation of Stock Solution:
 - Prepare a 1-5 mM stock solution of **Solvent Red 195** in anhydrous DMSO.
 - Vortex thoroughly to ensure the dye is completely dissolved.
 - Store the stock solution at -20°C, protected from light.
- Preparation of Staining Solution:
 - On the day of the experiment, dilute the **Solvent Red 195** stock solution in pre-warmed (37°C) complete cell culture medium or PBS to a final concentration in the range of 1-10 µM.

- The optimal concentration should be determined empirically for each cell type and experimental condition to maximize signal-to-noise ratio and minimize cytotoxicity.
- Staining:
 - Remove the culture medium from the cells.
 - Add the staining solution to the cells and incubate for 15-30 minutes at 37°C in a CO2 incubator, protected from light.
- Washing:
 - Remove the staining solution.
 - Wash the cells two to three times with pre-warmed PBS or complete culture medium to remove unbound dye.
- Imaging:
 - Add fresh, pre-warmed culture medium or an appropriate imaging buffer to the cells.
 - Image the cells immediately using a fluorescence microscope equipped with appropriate filters for red fluorescence (e.g., excitation around 540-560 nm and emission around 570-650 nm).

Protocol for Staining Cellular Membranes in Fixed Cells

This protocol provides a general method for staining cellular membranes with a lipophilic dye after cell fixation.

Materials:

- **Solvent Red 195**
- DMSO, anhydrous
- PBS, pH 7.4
- 4% Paraformaldehyde (PFA) in PBS

- Cells cultured on glass coverslips

Procedure:

- Cell Fixation:
 - Wash cells grown on coverslips twice with PBS.
 - Fix the cells by incubating with 4% PFA in PBS for 15-20 minutes at room temperature.
 - Wash the cells three times with PBS for 5 minutes each.
- Staining:
 - Prepare a staining solution of **Solvent Red 195** in PBS at a final concentration of 1-10 μM from a 1-5 mM DMSO stock.
 - Incubate the fixed cells with the staining solution for 15-30 minutes at room temperature, protected from light.
- Washing:
 - Remove the staining solution and wash the coverslips three times with PBS.
- Mounting and Imaging:
 - Mount the coverslips onto a microscope slide using an aqueous mounting medium.
 - Seal the coverslip to prevent drying.
 - Image using a fluorescence or confocal microscope with appropriate filter sets.

Potential Applications in Drug Development and Research

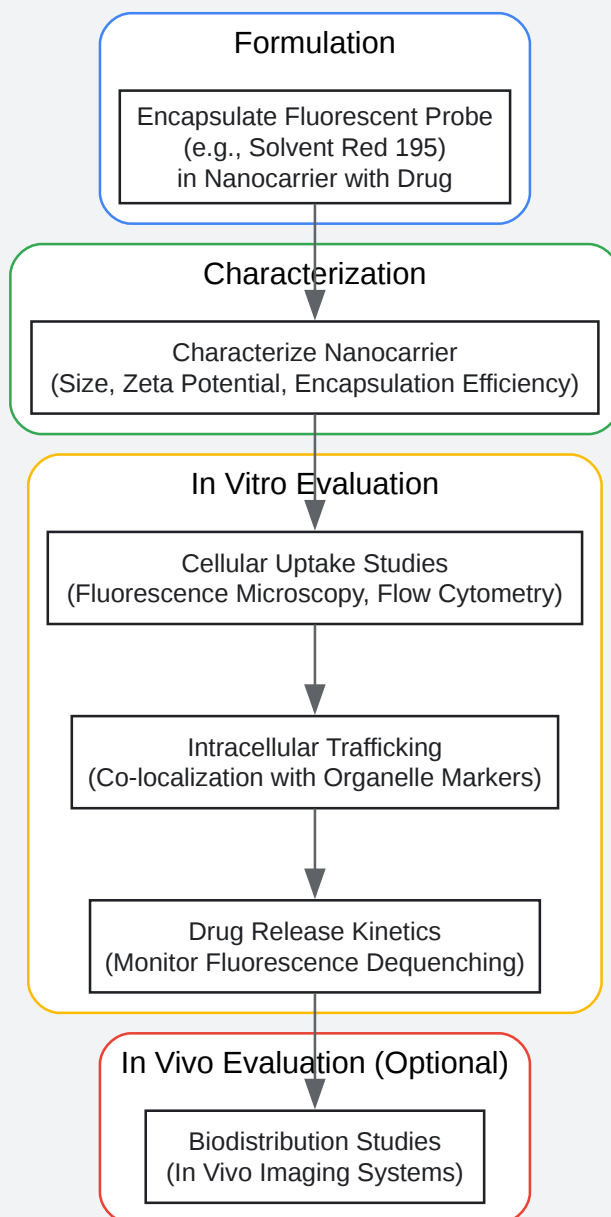
While direct evidence is limited, the properties of **Solvent Red 195** suggest several potential research applications:

- **Fluorescent Probe for Drug Delivery Systems:** Due to its hydrophobicity, **Solvent Red 195** could be encapsulated within nanocarriers (e.g., liposomes, polymeric nanoparticles) to study their stability, cellular uptake, and intracellular trafficking.[15] The fluorescence of the dye would allow for the visualization and tracking of the delivery vehicle.
- **Labeling of Hydrophobic Domains:** The dye may be useful for staining and visualizing hydrophobic pockets in proteins or lipid-rich structures within cells and tissues.
- **High-Content Screening:** In an automated imaging setup, **Solvent Red 195** could potentially be used as a counterstain for cellular compartments in high-content screening assays to assess the effects of drug candidates on cellular morphology.

Logical Relationships in Fluorescent Probe-Based Drug Delivery Studies

The following diagram illustrates the logical steps and relationships involved in using a fluorescent probe, such as **Solvent Red 195**, to evaluate a drug delivery system.

Workflow for Evaluating Drug Delivery Systems with a Fluorescent Probe

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Caption: A logical workflow for the use of a fluorescent probe in drug delivery research.

Conclusion

Solvent Red 195 presents an interesting, though currently under-explored, option for researchers in need of a red fluorescent, hydrophobic dye. While its primary commercial availability is for industrial applications, suppliers offering higher purity grades can be sourced for research purposes. The provided physicochemical data offers a solid foundation for its use, and the generalized experimental protocols should enable scientists to begin exploring its potential in cellular imaging and as a probe in drug delivery systems. Further research is warranted to fully characterize its photophysical properties and validate its use in specific biological assays.

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